

Application Notes and Protocols: Preparation of Tat-NR2B9c TFA Stock Solution

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Tat-NR2B9c TFA*

Cat. No.: *B15610730*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Tat-NR2B9c, also known as NA-1, is a cell-permeable peptide that acts as a postsynaptic density-95 (PSD-95) inhibitor. It is composed of the HIV-1 Tat protein transduction domain fused to the C-terminus of the NMDA receptor subunit GluN2B (NR2B). This peptide disrupts the interaction between PSD-95 and the NMDA receptor, as well as neuronal nitric oxide synthase (nNOS), thereby offering neuroprotective effects against excitotoxicity.^{[1][2]} Tat-NR2B9c is commonly supplied as a lyophilized powder with trifluoroacetate (TFA) as a counterion from the purification process.

Proper preparation of a stock solution from this lyophilized peptide is a critical first step for any experiment to ensure accuracy, reproducibility, and the biological activity of the peptide. Improper handling can lead to incomplete solubilization, inaccurate concentration, and peptide degradation. These application notes provide a detailed protocol for the reconstitution, storage, and handling of **Tat-NR2B9c TFA**.

Chemical and Physical Properties

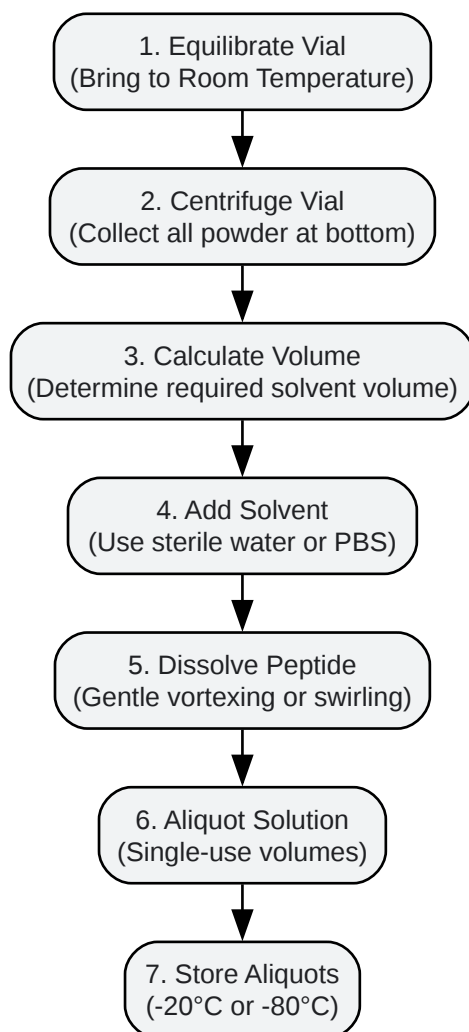
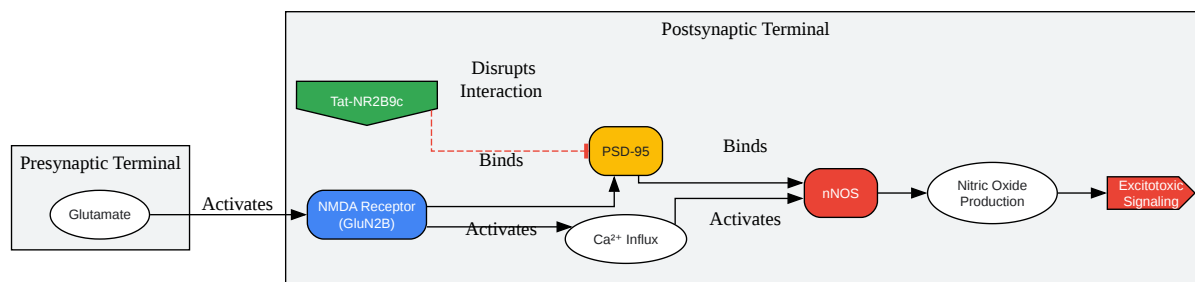
A summary of the key chemical and physical properties of **Tat-NR2B9c TFA** is presented below. This information is essential for accurate stock solution preparation and experimental design.

Property	Value	References
Synonyms	NA-1, Tat-NR2Bct TFA	[2]
Molecular Formula	$C_{105}H_{188}N_{42}O_{30} \cdot xC_2HF_3O_2$	[1][3]
Molecular Weight	2632.90 g/mol (as TFA salt)	[1][3]
2518.88 g/mol (as free base)	[4]	
Appearance	White to off-white solid powder	[1]
Sequence	YGRKKRRQRRR-KLSSIESDV	[3]
Solubility	Soluble in water (≥ 50 mg/mL) and PBS (100 mg/mL, may require sonication)	[1][3]

Note on Trifluoroacetate (TFA) Salt: The TFA counterion can potentially interfere with certain sensitive biological assays. Researchers should be aware that the measured mass of the peptide includes the TFA salt, which should be accounted for when calculating molar concentrations based on the free base molecular weight.

Signaling Pathway and Mechanism of Action

Tat-NR2B9c exerts its neuroprotective effects by targeting the PSD-95 protein, a central scaffolding protein in the postsynaptic density of excitatory synapses. The diagram below illustrates the key interactions.



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- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Tat-NR2B9c TFA Stock Solution]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15610730/docs#application-notes-and-protocols-preparation-of-tat-nr2b9c-tfa-stock-solution>]

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